

# Methyl 6-Chloro-5-iodonicotinate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Methyl 6-Chloro-5-iodonicotinate**

Cat. No.: **B1321958**

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An In-depth Technical Guide to **Methyl 6-Chloro-5-iodonicotinate**: Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental chemical properties of compounds is paramount. This guide provides the core molecular information for **Methyl 6-Chloro-5-iodonicotinate**, a compound of interest in various synthetic and medicinal chemistry applications.

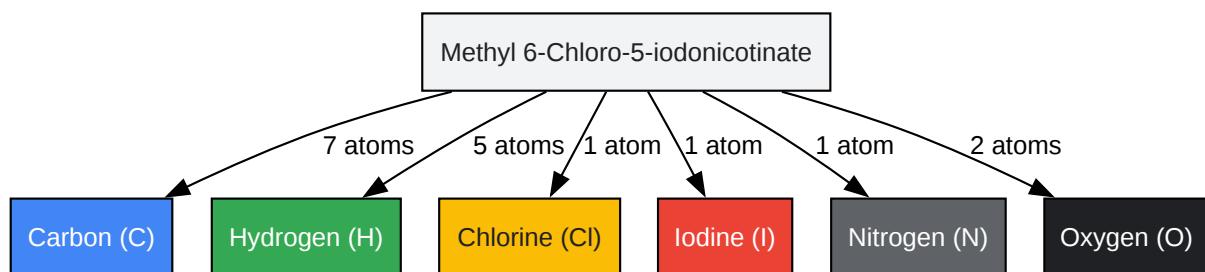
## Core Molecular Data

The essential molecular details of **Methyl 6-Chloro-5-iodonicotinate** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and the design of experimental protocols.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClIINO <sub>2</sub> <sup>[1]</sup>
Molecular Weight	297.48 g/mol <sup>[1]</sup>
Alternate Molecular Weight	297.5 g/mol <sup>[2]</sup>

## Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition that constitutes the molecular formula of **Methyl 6-Chloro-5-iodonicotinate**.

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Caption: Elemental composition of **Methyl 6-Chloro-5-iodonicotinate**.

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## References

- 1. Methyl 6-chloro-5-iodonicotinate | C7H5ClINO2 | CID 22271422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
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Address: 3281 E Guasti Rd  
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